

Application Notes and Protocols for the TRAP-G4 Telomerase Assay

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 360A

Cat. No.: B15584641

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Telomerase, a reverse transcriptase that adds telomeric repeats to the ends of chromosomes, is a critical enzyme in cellular immortalization and is a prominent target in cancer research and drug development.[1][2] The Telomeric Repeat Amplification Protocol (TRAP) is a highly sensitive PCR-based method for detecting telomerase activity.[1][3] The TRAP-G4 assay is a modified version of the standard TRAP assay, specifically designed to enhance the study of G-quadruplex ligands and their inhibitory effects on telomerase. This document provides detailed application notes and protocols for performing the TRAP-G4 telomerase assay, with a particular focus on its application in the evaluation of potential telomerase inhibitors, such as the G-quadruplex ligand **360A**.

The TRAP assay is a two-step process.[3][4] First, telomerase present in a cell or tissue extract adds telomeric repeats to a substrate oligonucleotide. Second, the extended products are amplified via PCR.[4][5] The TRAP-G4 modification utilizes a specific G-quadruplex-forming primer, TSG4, in the amplification step.[6]

Key Concepts

- **Telomerase:** A ribonucleoprotein enzyme that adds TTAGGG repeats to the 3' end of chromosomes, crucial for overcoming the end-replication problem in highly proliferative cells like cancer cells.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- **TRAP Assay:** A sensitive PCR-based method to measure telomerase activity.[\[1\]](#)[\[3\]](#)[\[7\]](#)
- **G-Quadruplex:** A secondary structure formed in nucleic acid sequences that are rich in guanine. These structures can inhibit telomerase activity.
- **360A:** A known G-quadruplex ligand that has been studied for its potential to inhibit telomerase.[\[8\]](#)
- **TRAP-G4 Assay:** A modified TRAP assay that incorporates a G-quadruplex forming primer (TSG4) to better assess the impact of G-quadruplex ligands on telomerase activity.[\[6\]](#)

Experimental Protocols

Preparation of Cell Lysates

This protocol is for the extraction of telomerase from cell cultures.

Materials:

- Cultured cells (e.g., cancer cell line with known telomerase activity)
- Phosphate-buffered saline (PBS), ice-cold
- NP-40 Lysis Buffer (10 mM Tris-HCl pH 8.0, 1 mM MgCl₂, 1 mM EDTA, 1% v/v NP-40, 0.25 mM sodium deoxycholate, 10% glycerol, 150 mM NaCl, 5 mM β-mercaptoethanol, and protease inhibitors), ice-cold
- Microcentrifuge tubes, DNase/RNase-free
- Microcentrifuge

Procedure:

- Harvest approximately 100,000 to 1,000,000 cells.
- Wash the cell pellet with ice-cold PBS and centrifuge at 3,000 x g for 5 minutes at 4°C.[5]
- Carefully remove the supernatant. The cell pellet can be stored at -80°C at this point.[5]
- Resuspend the cell pellet in ice-cold NP-40 lysis buffer at a concentration of 2,500 cells per μL . [5]
- Incubate the mixture on ice for 30 minutes to allow for cell lysis.[4][5]
- Centrifuge the lysate at 14,000 rpm for 20 minutes at 4°C to pellet cell debris.[3]
- Carefully transfer the supernatant containing the telomerase extract to a fresh, pre-chilled microcentrifuge tube.
- Determine the protein concentration of the extract using a standard protein assay. The extracts can be stored in aliquots at -80°C.

TRAP-G4 Telomerase Assay

This protocol describes the setup for the TRAP-G4 assay to measure telomerase activity, including the evaluation of an inhibitor like **360A**.

Materials:

- Cell lysate (from Protocol 1)
- TRAP-G4 Reaction Mix (see table below)
- PCR tubes or plate
- Thermocycler

TRAP-G4 Reaction Mix Components:

Component	Final Concentration
Tris-HCl (pH 8.0)	20 mM
MgCl ₂	1.5 mM
KCl	63 mM
EGTA	1 mM
Tween 20	0.005%
BSA	20 µg/ml
dNTPs	50 µM
Primer TSG4 (5'-GGGATTGGGATTGGGATTGGGTT-3')	3.5 pmol
Primer TS (5'-AATCCGTCGAGCAGAGTT-3')	18 pmol
Primer CXext (5'-GTGCCCTTACCCTTACCCTTACCCTAA-3')	22.5 pmol
Primer NT (5'-ATCGCTTCTCGGCCTTTT-3')	7.5 pmol
TSNT internal control	0.01 amol
Taq DNA Polymerase	2.5 units
Telomerase Extract (Cell Lysate)	~100 ng
Nuclease-free water	to 50 µl

Procedure:

- Prepare a master mix of the TRAP-G4 reaction components, excluding the cell lysate and any inhibitors.
- For inhibitor studies, prepare serial dilutions of the compound (e.g., **360A**) to be tested.
- Aliquot the master mix into individual PCR tubes.
- Add the cell lysate (telomerase extract) to each reaction tube.

- For inhibitor assays, add the desired concentration of the inhibitor (e.g., **360A**) to the respective tubes. Include a vehicle control (solvent for the inhibitor).
- For a negative control, use lysis buffer instead of cell extract.^[3] A heat-inactivated lysate (85°C for 10 minutes) can also be used as a negative control.
- Incubate the reactions at 25°C for 40 minutes to allow for telomerase-mediated extension of the substrate.^[5]
- Proceed immediately to PCR amplification.

PCR Amplification and Detection

Thermocycler Program:

Step	Temperature	Time	Cycles
Telomerase Inactivation	95°C	5 minutes	1
Denaturation	95°C	30 seconds	24-29
Annealing	52°C	30 seconds	1
Extension	72°C	45 seconds	
Final Extension	72°C	10 minutes	
Hold	4°C	Indefinite	

Detection:

- After PCR, mix the reaction products with a 6x DNA loading dye.
- Load the samples onto a 10-12.5% non-denaturing polyacrylamide gel.^[5]
- Run the gel in 0.5x TBE buffer at 200-220 volts for approximately 2.5 hours.^[5]
- Visualize the DNA fragments using a suitable method, such as SYBR Green staining or by using a fluorescently labeled primer (e.g., Cy5-TS) and a fluorescence imager.^{[4][5]} A

characteristic ladder of bands with 6 base pair increments indicates positive telomerase activity.

Data Presentation

Quantitative data from TRAP-G4 assays, particularly for inhibitor studies, can be summarized to determine the IC_{50} value (the concentration of an inhibitor at which 50% of the enzyme activity is inhibited).

Table 1: Example of Quantitative Analysis of Telomerase Inhibition by Compound **360A**

Compound 360A Concentration (μ M)	Relative Telomerase Activity (%)
0 (Vehicle Control)	100
0.1	85
0.5	60
1.0	45
5.0	20
10.0	5

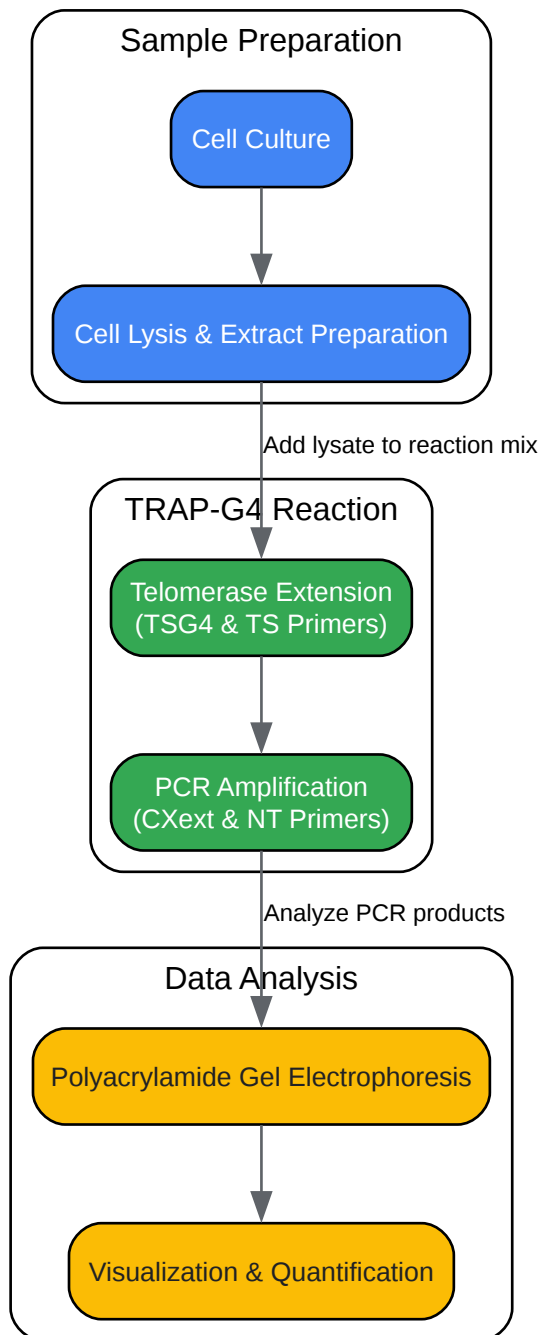
Note: The relative telomerase activity is typically quantified by densitometry of the TRAP ladder, normalized to an internal control.

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in the TRAP-G4 telomerase assay.

TRAP-G4 Telomerase Assay Workflow

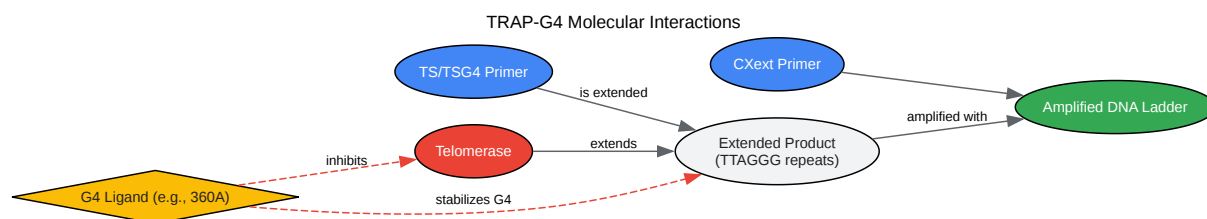


[Click to download full resolution via product page](#)

Caption: Workflow of the TRAP-G4 telomerase assay.

Logical Relationship of TRAP-G4 Components

This diagram shows the interaction of the key molecular components in the TRAP-G4 assay.



[Click to download full resolution via product page](#)

Caption: Interactions in the TRAP-G4 assay.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. TRAP Assay Protocols and Methods | Springer Nature Experiments [experiments.springernature.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. Non-Radioactive Assay Methods for the Assessment of Telomerase Activity and Telomere Length - PMC [pmc.ncbi.nlm.nih.gov]
- 4. telomer.com.tr [telomer.com.tr]
- 5. Telomerase Repeated Amplification Protocol (TRAP) - PMC [pmc.ncbi.nlm.nih.gov]
- 6. aacrjournals.org [aacrjournals.org]
- 7. Detection of telomerase activity by the TRAP assay and its variants and alternatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Reevaluation of telomerase inhibition by quadruplex ligands and their mechanisms of action - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for the TRAP-G4 Telomerase Assay]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b15584641/docs#application-notes-and-protocols-for-the-trap-g4-telomerase-assay\]](https://www.benchchem.com/product/b15584641/docs#application-notes-and-protocols-for-the-trap-g4-telomerase-assay)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)